

A Technical Guide to Commercially Available Potassium Thiocyanate- ^{13}C , ^{15}N for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Potassium thiocyanate- ^{13}C , ^{15}N

Cat. No.: B046533

[Get Quote](#)

This guide provides an in-depth overview of commercially available Potassium thiocyanate- ^{13}C , ^{15}N , a critical reagent for researchers, scientists, and drug development professionals. This isotopically labeled compound is an invaluable tool for a range of applications, including metabolic tracer studies, quantification of biological thiocyanate levels, and elucidation of biochemical pathways.

Commercially Available Potassium Thiocyanate- ^{13}C , ^{15}N : A Comparative Overview

For researchers sourcing Potassium thiocyanate- ^{13}C , ^{15}N (CAS Number: 143673-61-4), several reputable suppliers offer this compound with varying specifications. The following table summarizes key quantitative data from prominent vendors to facilitate easy comparison and procurement.

Supplier	Catalog Number	Isotopic Enrichment	Chemical Purity	Available Quantities
Cambridge Isotope Laboratories, Inc.	CNLM-3952	^{13}C , 99%; ^{15}N , 98% [1] [2]	$\geq 95\%$ [1] [2]	0.5 g [1] [2]
Sigma-Aldrich	486140	^{13}C , 99 atom %; ^{15}N , 98 atom % [3] [4]	Not specified	500 mg [3]
MedChemExpress	HY-131465S	Not specified	Not specified	5 mg, 10 mg [5]
LGC Standards	TRC-P698522	Not specified	Not specified	5 mg, 25 mg, 50 mg [6]
Santa Cruz Biotechnology	sc-223942	Not specified	Not specified	Inquire for availability
Benchchem	B046533	Not specified	High-purity	Inquire for availability [7]
Crescent Chemical Company	MS-486140-500MG	Not specified	Not specified	500 mg [8]
Alfa Chemistry	Not specified	Not specified	Not specified	Inquire for availability [9]

Experimental Protocol: Quantification of Thiocyanate in Biological Samples using Isotope Dilution GC-MS

The use of ^{13}C , ^{15}N -labeled potassium thiocyanate as an internal standard allows for highly accurate and sensitive quantification of endogenous thiocyanate in biological matrices. The following is a detailed methodology adapted from a published protocol for the determination of thiocyanate in plasma/serum, urine, and saliva by gas chromatography-mass spectrometry (GC-MS).[\[5\]](#)

Reagents and Materials

- Potassium thiocyanate- ^{13}C , ^{15}N (Internal Standard)
- Potassium thiocyanate (for calibration standards)
- Ultrapure water
- Acetate buffer
- Saturated sodium chloride solution
- Toluene
- Derivatization solution: 2,3,4,5,6-pentafluorobenzylbromide (PFBBBr) in dichloromethane
- Helium (carrier gas)
- Methane (reagent gas for NCI)
- 4 ml screw cap vials
- Microvials
- Laboratory shaker
- Centrifuge
- Centrifugal vacuum concentrator
- Gas chromatograph coupled with a mass spectrometer (GC-MS)

Preparation of Solutions

- Internal Standard (ISTD) Stock Solution: Accurately weigh 14.87 mg of KSCN (^{13}C , ^{15}N) into a 100 ml volumetric flask and dissolve in ultrapure water. Fill the flask to the mark with ultrapure water.[5]

- ISTD Working Solution: Pipette 4 ml of the ISTD stock solution into a 100 ml volumetric flask and dilute to the mark with ultrapure water. Store at 2-8 °C.[5]
- Calibration Standard Stock Solution: A commercially available 0.1 M potassium thiocyanate solution can be used.
- Calibration Standards: Prepare a series of spiking solutions by diluting the calibration standard stock solution with ultrapure water to cover the desired concentration range.

Sample Preparation

- Thaw deep-frozen biological samples (plasma, serum, urine, or saliva) at room temperature and mix thoroughly.
- Pipette 100 µl of plasma/serum or urine, or 20 µl of saliva into a 4 ml screw cap vial.[5]
- Add the following reagents to the vial:
 - 300 µl ultrapure water (400 µl for saliva samples)[5]
 - 25 µl acetate buffer[5]
 - 50 µl of the ISTD working solution[5]
 - 50 µl of saturated sodium chloride solution[5]
 - 25 µl toluene[5]
 - 75 µl of the derivatization solution[5]
- Seal the vial and mix the solution vigorously for 30 minutes on a laboratory shaker.[5]
- Add 2 ml of toluene to the reaction mixture and shake for another 5 minutes.[5]
- Centrifuge the sample at $2250 \times g$ for 10 minutes at room temperature to separate the phases.[5]
- Transfer 300 µl of the upper toluene phase into a microvial.[5]

- Reduce the volume to 150–200 µl in a centrifugal vacuum concentrator at room temperature for approximately 5 minutes to remove residual dichloromethane.[5]
- The sample is now ready for GC-MS analysis.

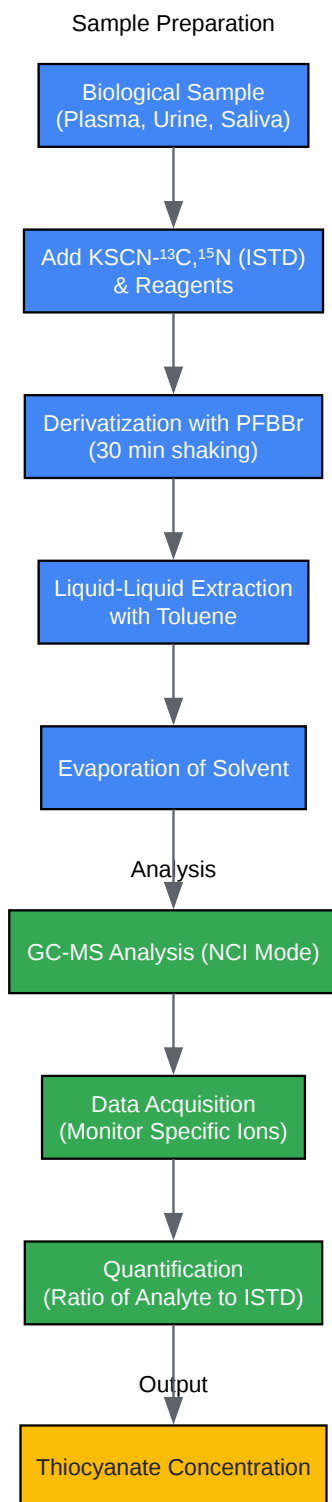
GC-MS Analysis

- Instrumentation: A gas chromatograph coupled with a mass spectrometer operating in negative chemical ionization (NCI) mode.[5]
- Gas Chromatography Parameters:
 - Column: Rxi-5 ms (or equivalent), 25 m length, 0.25 mm inner diameter, 0.25 µm film thickness.[5]
 - Injector Temperature: 220 °C.[5]
 - Oven Temperature Program: Initial temperature 50 °C, ramp at 70 °C/min to 270 °C, hold for 3 minutes.[5]
 - Carrier Gas: Helium at a constant flow rate of 1 ml/min.[5]
 - Injection Volume: 1 µl with a 1:20 split ratio.[5]
- Mass Spectrometry Parameters:
 - Ionization Mode: Negative Chemical Ionization (NCI) using methane as the reagent gas.[5]
 - Data Acquisition: Monitor the specific ions corresponding to the derivatized endogenous thiocyanate and the ¹³C,¹⁵N-labeled internal standard.

Workflow for Thiocyanate Quantification

The following diagram illustrates the experimental workflow for the quantification of thiocyanate in biological samples using an isotopically labeled internal standard.

Workflow for Thiocyanate Quantification using Isotope Dilution GC-MS

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Determination of cyanide and thiocyanate in biological fluids by gas chromatography-mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Simultaneous high-performance liquid chromatography-tandem mass spectrometry (HPLC-MS-MS) analysis of cyanide and thiocyanate from swine plasma - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. apps.dtic.mil [apps.dtic.mil]
- 4. escholarship.org [escholarship.org]
- 5. series.publisso.de [series.publisso.de]
- 6. openprairie.sdstate.edu [openprairie.sdstate.edu]
- 7. researchgate.net [researchgate.net]
- 8. researchgate.net [researchgate.net]
- 9. Simultaneous determination of cyanide and thiocyanate in plasma by chemical ionization gas chromatography mass-spectrometry (CI-GC-MS) - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [A Technical Guide to Commercially Available Potassium Thiocyanate- ^{13}C , ^{15}N for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b046533#commercially-available-potassium-thiocyanate-13c-15n-suppliers]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com